Stability of Ntfapi lyophilized powder storage conditions

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Compound of Interest

Compound Name:	*Ntfapi*
CAS No.:	*2374782-03-1*
Cat. No.:	*B12396550*

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Executive Summary & Molecule Identification

Ntfapi (frequently cataloged as NOTA-FAPI or NOTA-FAPI-04) is a specialized small-molecule drug conjugate used primarily as a precursor in nuclear medicine.[1] Structurally, it consists of a Fibroblast Activation Protein Inhibitor (FAPI) pharmacophore linked to a NOTA (1,4,7-triazacyclononane-1,4,7-triacetic acid) chelator.[1]

This lyophilized powder is the critical starting material for synthesizing PET tracers (e.g.,

F-AlF-NOTA-FAPI or

Ga-FAPI).[1] Its stability is not merely a matter of chemical purity but directly dictates the Radiochemical Yield (RCY) and Molar Activity (Am) during the labeling process.[1]

Critical Stability Risks:

- Hygroscopicity: The NOTA chelator moiety is highly polar; moisture absorption leads to hydrolysis of the amide linkers.[1]

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- Oxidative Degradation: The quinoline-based FAPI structure is susceptible to oxidation if headspace integrity is compromised.[1]
- Cake Collapse: Improper thermal cycling during storage can lower the glass transition temperature (

  ), leading to "melt-back" and loss of rapid solubility.[1]

Core Storage Protocol: The "Zero-Drift" Standard

Directive: Do not rely on "standard" freezer storage.[1] Implement this active preservation protocol.

A. The Physical Environment

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Parameter	Specification	Scientific Rationale
Temperature	-20°C ± 5°C	Arrhenius kinetics dictate that at -20°C, the rate of amide hydrolysis is negligible for >12 months.[1] 4°C is acceptable only for <2 weeks (transit).[1]
Light Exposure	Strictly Dark	Quinoline derivatives can undergo photodegradation.[1] Use amber vials or aluminum foil secondary packaging.
Headspace	Inert (N_2 or Ar)	Oxygen displacement prevents oxidation of the linker.[1] If opening a multi-dose vial, re-purge with Argon before resealing.[1]
Humidity	< 10% RH	Lyophilized cakes are hygroscopic sponges.[1] Storage must be within a desiccated secondary container (e.g., distinct desiccator cabinet inside the freezer).[1]

B. Container Closure Integrity (CCI)

The primary failure point for **Ntfapi** stability is not the molecule, but the stopper.[1]

- Protocol: Use crimped Type I borosilicate glass vials with Teflon-coated butyl rubber stoppers.
- Why: Uncoated rubber can leach plasticizers that interfere with metal chelation (Al^{3+} or Ga^{3+}) during radiolabeling, crashing the RCY.[1]

Self-Validating Workflow: From Freezer to Hot Cell

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This workflow ensures that the stability of the powder is verified before committing expensive isotopes (e.g.,

F or

Ga) to the synthesis.[1]

Step 1: Visual Integrity Check (Non-Destructive)[1]

- Observation: Inspect the lyophilized cake.
- Pass Criteria: A uniform, white to off-white porous cake.[1]
- Fail Criteria: "Shrunken" puck, yellow discoloration, or crystalline melt-back.[1]
  - Causality: Shrinkage indicates moisture ingress (loss of vacuum).[1] Discoloration indicates oxidation.[1] Discard immediately.

Step 2: The "Cold" Solubility Test (Pre-Labeling)[1]

- Method: Reconstitute a QC aliquot with metal-free water or sodium acetate buffer (pH 4.0).[1]
- Standard: Dissolution should be instantaneous (< 10 seconds) without vortexing.
- Fail Criteria: Particulates or turbidity.[1] This suggests aggregation or interaction with the vial surface.[1]

Step 3: Analytical Verification (HPLC)

For long-term storage (>6 months), perform a chemical purity check.[1]

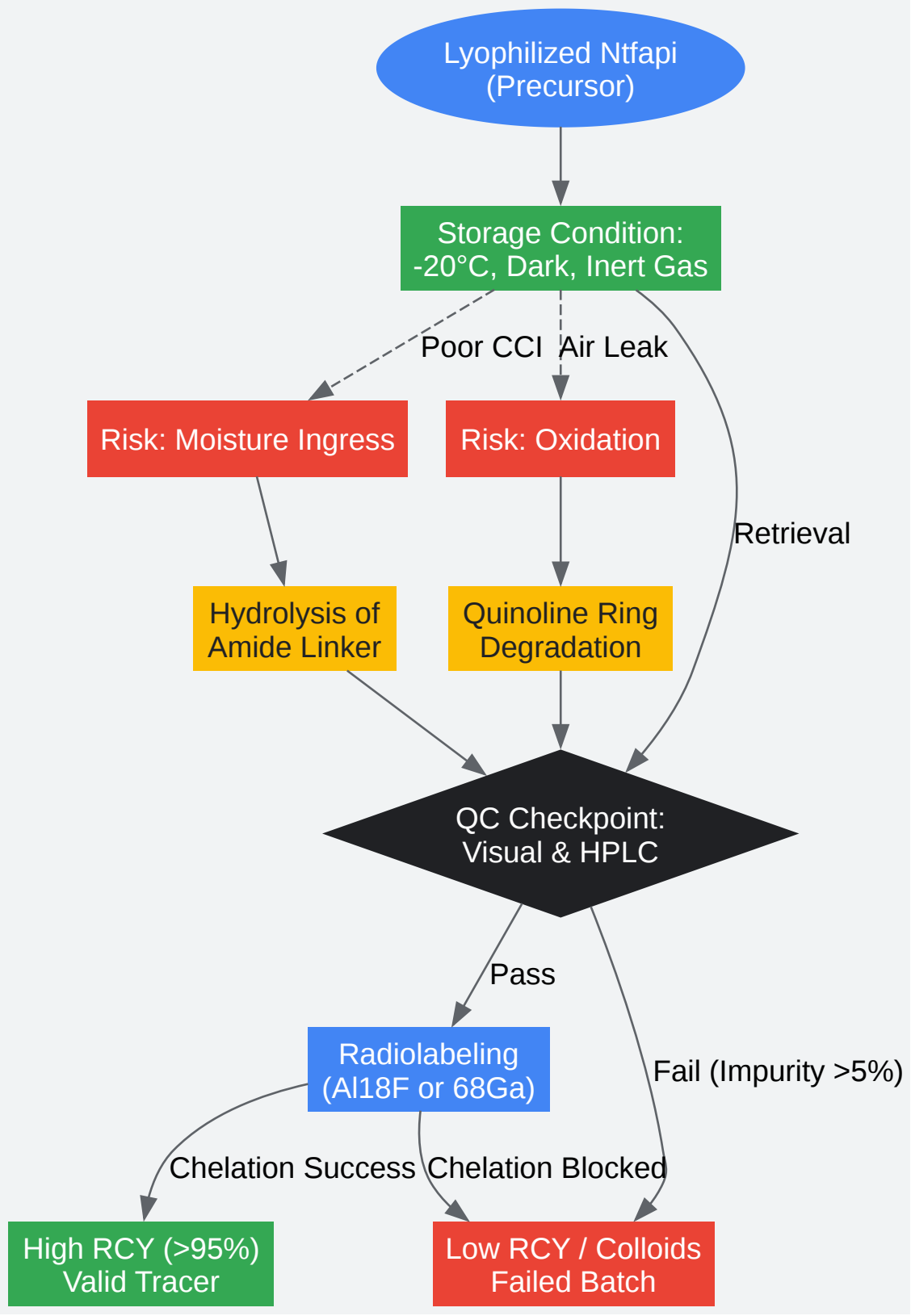
- Column: C18 Reverse Phase (e.g., Agilent Zorbax or Waters XBridge).[1]
- Mobile Phase: A: 0.1% TFA in Water; B: 0.1% TFA in Acetonitrile (Gradient).[1]
- Detection: UV at 254 nm.[1]
- Limit: Purity > 95%. Any peak shifting indicates linker cleavage.[1]

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Mechanism of Action & Stability Logic (Visualized)

The following diagram illustrates the degradation pathways and the checkpoint logic required to prevent failed radiolabeling batches.

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Caption: Critical Control Points in the **Ntfapi** lifecycle. Moisture and oxidation are the primary antagonists to successful radiolabeling.[1]

Reconstitution & In-Use Stability

Once the lyophilized powder is reconstituted, stability drops exponentially.[1]

- Solvent: Use only Metal-Free (Trace Select) Water or 0.25M Sodium Acetate (pH 4.0).[1]
  - Warning: Do not use saline (NaCl) initially, as chloride ions can interfere with certain metallation reactions (specifically $Al^{18}F$ complexation) depending on the method.[1]
- Temperature: Keep on ice (2-8°C) immediately after reconstitution.
- Time Window:
  - Room Temp: Use within 4 hours.
  - Frozen (-20°C): Aliquots are stable for 2 weeks if flash-frozen immediately.[1] Avoid repeated freeze-thaw cycles (max 1 cycle allowed).[1]

Troubleshooting Low Radiochemical Yield (RCY)

If storage conditions were followed but labeling fails (RCY < 50%), investigate Trace Metal Contamination.[1]

- Mechanism: Competitive binding.[1] Common metal ions (Fe^{3+}, Cu^{2+}, Zn^{2+}) have higher affinity for the NOTA chelator than the radioisotope ($Al^{18}F$ or ^{68}Ga).[1]
- Source: Corroded needles, low-grade solvents, or leaching from the storage vial stopper due to improper storage temperature (too high).[1]

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- To cite this document: BenchChem. [Stability of Ntfapi lyophilized powder storage conditions]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12396550/docs#stability-of-ntfapi-lyophilized-powder-storage-conditions]

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